

CAS number 163521-19-5 Vilazodone carboxylic acid properties

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Compound of Interest

Compound Name: Vilazodone carboxylic acid

Cat. No.: B113504

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An In-depth Technical Guide to **Vilazodone Carboxylic Acid** (CAS 163521-19-5)

Introduction

Vilazodone carboxylic acid (CAS: 163521-19-5), also known as Vilazodone metabolite M10, is a primary metabolic product of the antidepressant drug Vilazodone.[1][2] Vilazodone is a selective serotonin reuptake inhibitor (SSRI) and a partial agonist of the 5-HT1A receptor, used for the treatment of major depressive disorder.[3][4] Understanding the properties of its metabolites is crucial for comprehensive pharmacological and toxicological profiling.

Vilazodone carboxylic acid is a major metabolite observed in urine and a minor metabolite in plasma.[5][6] It also serves as a key intermediate in certain synthetic routes of Vilazodone.[2] This document provides a detailed overview of the physicochemical properties, metabolic pathway, and analytical methodologies related to **Vilazodone carboxylic acid**.

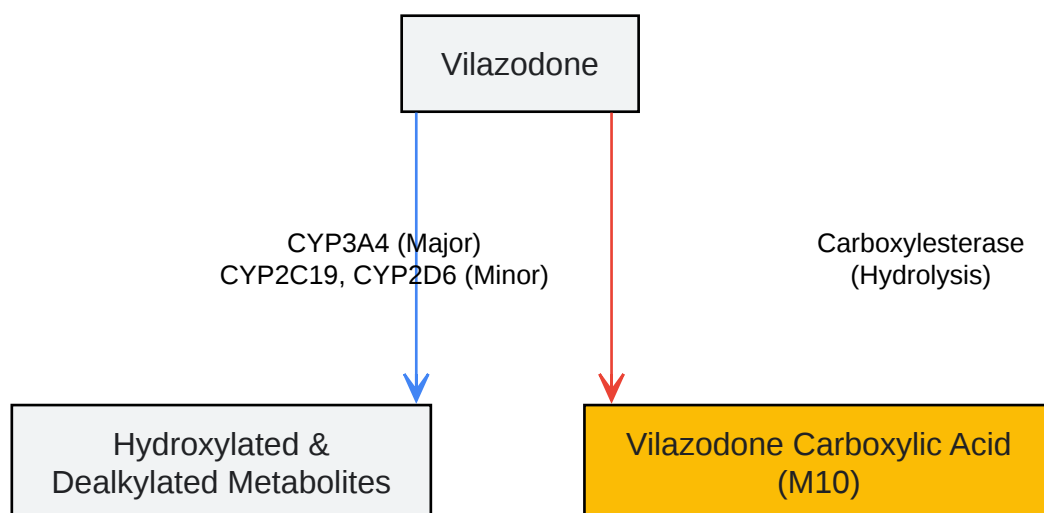
Physicochemical Properties

The fundamental chemical and physical properties of **Vilazodone carboxylic acid** are summarized below. This data is essential for researchers working on its synthesis, purification, and analytical detection.

Property	Value	Reference(s)
CAS Number	163521-19-5	[2][7]
Molecular Formula	C ₂₆ H ₂₆ N ₄ O ₃	[2][8][9]
Molecular Weight	442.51 g/mol	[2][5][8][9]
IUPAC Name	5-[4-[4-(5-Cyano-1H-indol-3-yl)butyl]-1-piperazinyl]-2-benzofurancarboxylic acid	[8]
Appearance	Pale Yellow to Pale Beige Solid	[2]
Melting Point	189-192 °C	[2]
Boiling Point	717.9 ± 60.0 °C (Predicted)	[2]
Density	1.37 ± 0.1 g/cm ³ (Predicted)	[2]
pKa	15.98 ± 0.30 (Predicted)	[2]
Solubility	DMSO (Slightly, Heated)	[2]
Stability	Hygroscopic	[2]

Pharmacology and Metabolism

The pharmacological activity of Vilazodone is primarily attributed to the parent drug.[10] Vilazodone undergoes extensive hepatic metabolism through two main routes: cytochrome P450 (CYP) pathways and a non-CYP pathway, likely involving carboxylesterase.[11][12] The CYP system, predominantly CYP3A4 with minor involvement of CYP2C19 and CYP2D6, produces various hydroxylated and dealkylated metabolites.[10][13][14] The formation of **Vilazodone carboxylic acid** (M10) is attributed to the non-CYP pathway, where the carboxamide group of the parent Vilazodone is hydrolyzed. This metabolite is the most abundant found in urine.[1]



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Metabolic pathways of Vilazodone.

Experimental Protocols

Identification of Metabolites by UHPLC/QTOF-MS

The identification and characterization of **Vilazodone carboxylic acid** and other metabolites in biological matrices can be performed using high-resolution mass spectrometry. The following protocol is based on methodologies described for Vilazodone metabolite analysis.[5]

1. Sample Preparation (Microsomes):

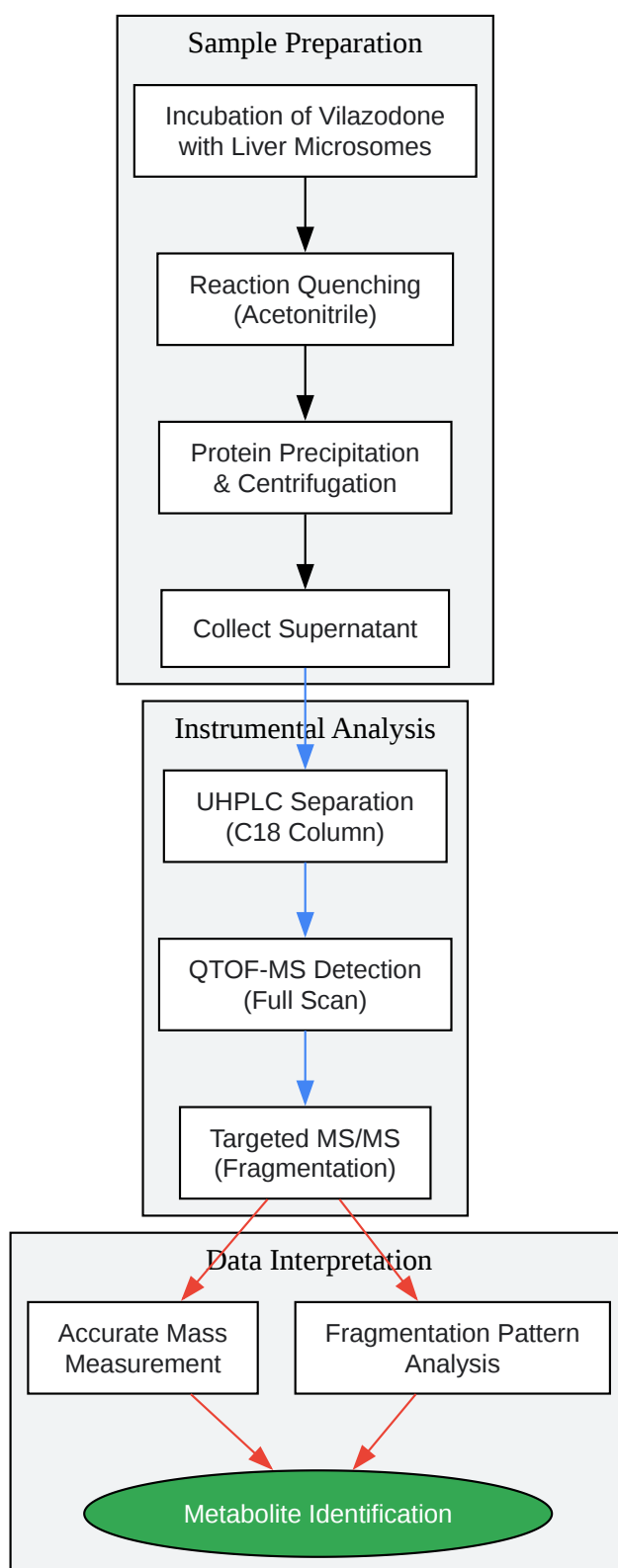
- Prepare an incubation mixture containing Vilazodone (10 μ M), liver microsomes (e.g., rat or human, 0.5 mg/mL), and a NADPH-generating system in a phosphate buffer (pH 7.4).
- Incubate the mixture at 37°C for 60 minutes.
- Terminate the reaction by adding an equal volume of ice-cold acetonitrile.
- Centrifuge the sample at 10,000 rpm for 10 minutes to precipitate proteins.
- Collect the supernatant for analysis.

2. Chromatographic Separation (UHPLC):

- Column: A C18 reversed-phase column (e.g., 100 mm × 2.1 mm, 1.7 μm).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution: Start with a low percentage of B, gradually increase to elute compounds of increasing hydrophobicity, followed by a column wash and re-equilibration.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μL.

3. Mass Spectrometry Detection (QTOF-MS):

- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Data Acquisition: Acquire data in full scan mode over a mass range of m/z 50–1000.
- MS/MS Analysis: Perform targeted MS/MS experiments on potential metabolite masses detected in the full scan. Use collision-induced dissociation (CID) to generate fragment ions.
- Metabolite Identification: Identify **Vilazodone carboxylic acid** by its accurate mass (m/z for $[M+H]^+$) and compare its fragmentation pattern with that of the parent drug. The hydrolysis of the amide to a carboxylic acid results in a predictable mass shift.



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